

how to dissolve and store CTCE-9908 TFA for experiments

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Compound of Interest

Compound Name: CTCE-9908 TFA

Cat. No.: B15610167

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Application Notes and Protocols for CTCE-9908 TFA

These application notes provide detailed protocols for the dissolution and storage of **CTCE-9908 TFA**, a potent and selective antagonist of the CXCR4 receptor. The information is intended for researchers, scientists, and drug development professionals utilizing this peptide in their experiments.

Product Information

Identifier	Value	Reference
Product Name	CTCE-9908 TFA	[1] [2]
Molecular Formula	C88H148F3N27O25	[1] [2]
Molecular Weight	2041.28 g/mol	[1] [2]
CAS Number	1030384-98-5	[3] [4]
Mechanism of Action	Potent and selective CXCR4 antagonist	[1] [3] [5]

Solubility and Storage

Proper dissolution and storage of **CTCE-9908 TFA** are critical for maintaining its biological activity and ensuring experimental reproducibility.

Solubility Data:

Solvent	Concentration	Notes	Reference
Water (H ₂ O)	Up to 33.33 mg/mL (17.29 mM)	Ultrasonic treatment may be required to fully dissolve the peptide.	[6]
Water (H ₂ O)	Soluble to 2 mg/mL	[4]	
Dimethyl sulfoxide (DMSO)	10 mM	Can be used if the peptide does not dissolve in water.	[5]

Storage Recommendations:

Form	Temperature	Duration	Notes	Reference
Solid Powder	-20°C	1 year	Store under nitrogen, away from moisture.	[6]
Solid Powder	-80°C	2 years	Store under nitrogen, away from moisture.	[6]
Stock Solution (in solvent)	-20°C	1 month	Store under nitrogen, away from moisture. Aliquot to avoid repeated freeze-thaw cycles.	[3][6]
Stock Solution (in solvent)	-80°C	6 months	Store under nitrogen, away from moisture. Aliquot to avoid repeated freeze-thaw cycles.	[3][6]

Experimental Protocols

Preparation of a 10 mM Stock Solution in Water

This protocol describes the preparation of a 10 mM stock solution of **CTCE-9908 TFA** in sterile water.

Materials:

- **CTCE-9908 TFA** powder
- Sterile, nuclease-free water
- Sterile, polypropylene microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Aseptic Technique: Perform all steps under sterile conditions in a laminar flow hood to prevent contamination.
- Calculate Required Mass: Determine the mass of **CTCE-9908 TFA** needed to prepare the desired volume of a 10 mM stock solution. The molecular weight of **CTCE-9908 TFA** is 2041.28 g/mol .
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 2041.28 \text{ g/mol} * 1000 \text{ mg/g}$
- Weighing: Carefully weigh the calculated amount of **CTCE-9908 TFA** powder and transfer it to a sterile microcentrifuge tube.
- Reconstitution: Add the appropriate volume of sterile water to the tube.
- Dissolution:
 - Vortex the tube for 30-60 seconds to facilitate dissolution.
 - If the peptide does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes.[\[6\]](#)
 - Visually inspect the solution to ensure it is clear and free of particulates.
- Sterilization (Optional but Recommended): If the stock solution will be used in cell culture experiments, sterilize it by passing it through a 0.22 µm syringe filter into a new sterile tube. [\[3\]](#)
- Aliquoting and Storage:

- Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This minimizes waste and prevents degradation from repeated freeze-thaw cycles.[3]
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[3][6]

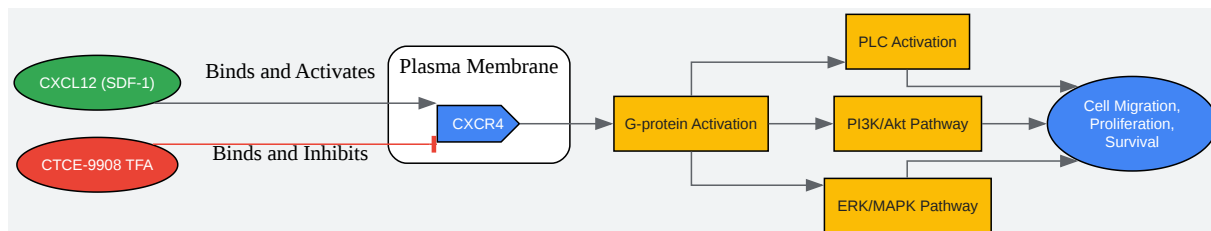
Preparation of Working Solutions

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature or on ice.
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate sterile buffer or cell culture medium for your experiment.
 - For in vitro studies, concentrations ranging from 0 to 300 µg/mL have been used.[1][2]
 - For in vivo studies in mouse models, doses of 25, 50, and 100 mg/kg administered subcutaneously have been reported.[2][7]
- Mixing: Gently mix the working solution by pipetting or inverting the tube. Avoid vigorous vortexing, which can degrade the peptide.
- Use: Use the freshly prepared working solution immediately for your experiments. Do not store diluted solutions.

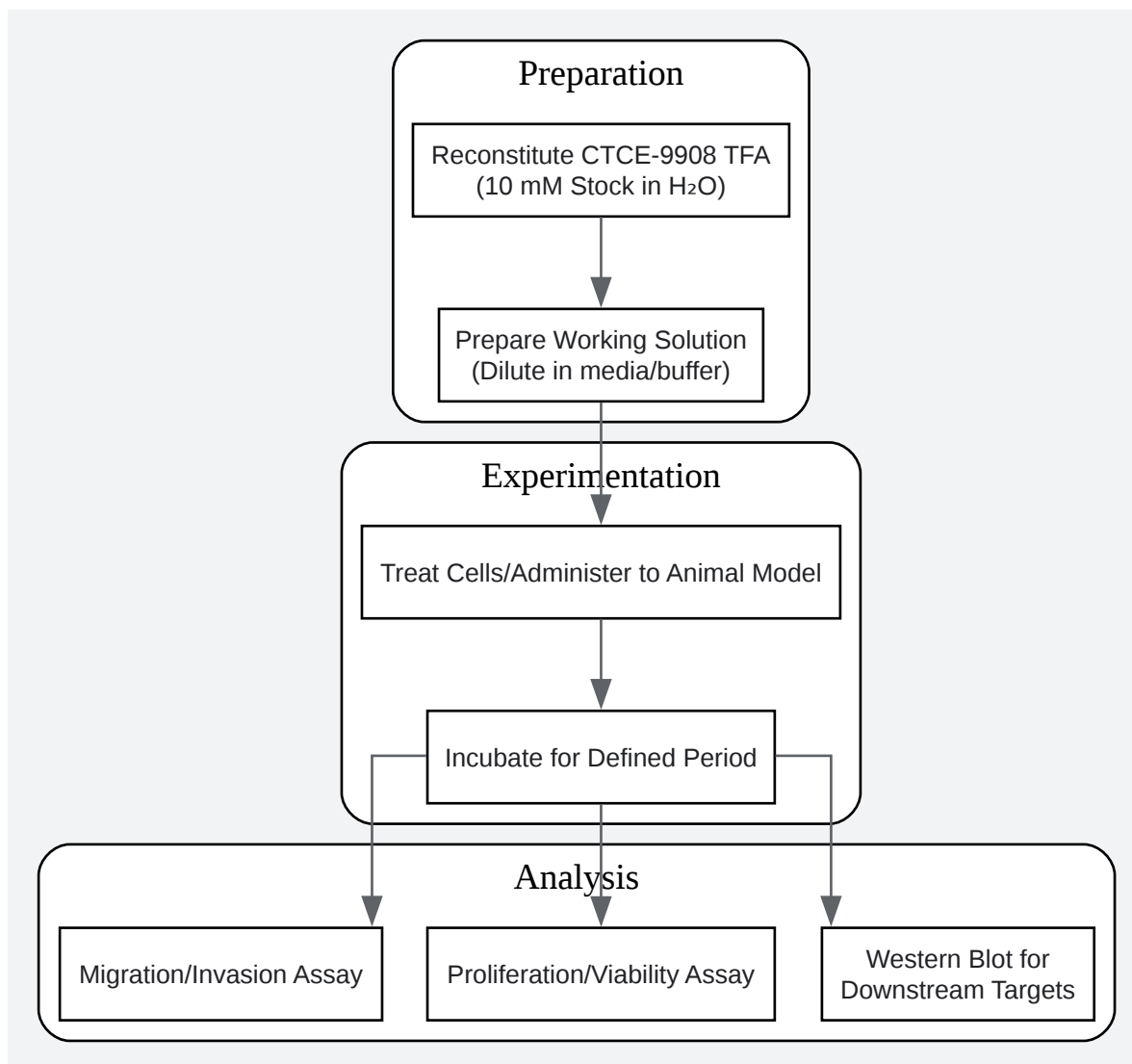
Signaling Pathway and Experimental Workflow

CTCE-9908 is an antagonist of the CXCR4 receptor, which is activated by its ligand CXCL12 (also known as SDF-1). The CXCL12/CXCR4 signaling axis plays a crucial role in various cellular processes, including cell migration, proliferation, and survival.[8][9][10][11] By blocking this interaction, CTCE-9908 can inhibit these downstream effects, which is particularly relevant in cancer research where this pathway is often dysregulated.[7][12][13]



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Figure 1. Simplified CXCR4 signaling pathway and the inhibitory action of **CTCE-9908 TFA**.



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Figure 2. General experimental workflow for in vitro studies using **CTCE-9908 TFA**.

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